

Safeguarding Researchers: A Comprehensive Guide to Handling CP-690550A (Tofacitinib)

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Compound of Interest

Compound Name: CP-690550A

Cat. No.: B606784

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For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical information for the handling and disposal of **CP-690550A**, also known as Tofacitinib. Adherence to these procedural guidelines is critical for ensuring the safety of all researchers, scientists, and drug development professionals in the laboratory environment. This guide will serve as the preferred resource for operational safety and chemical handling protocols involving this potent Janus kinase (JAK) inhibitor.

Essential Personal Protective Equipment (PPE)

When handling **CP-690550A** in solid or powdered form, or in solutions, the following personal protective equipment is mandatory to prevent skin contact, inhalation, and eye exposure.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves (EN374 or ASTM F1001 compliant).[1]	Prevents skin absorption, a noted hazard for this compound. Double-gloving provides an extra layer of protection against tears and contamination.
Eye Protection	Safety glasses with side shields or chemical splash goggles (EN166 or ANSI Z87.1 compliant).[1]	Protects eyes from dust particles and splashes of solutions containing CP-690550A.
Respiratory Protection	If dust generation is possible or the Occupational Exposure Limit (OEL) is exceeded, a P3-filtered full-face respirator is required (EN136, EN143, or ASTM F2704-10 compliant).[1][2]	CP-690550A is a potent compound, and inhalation of dust must be avoided. A P3 filter is effective against fine particulates.
Protective Clothing	Disposable, impervious lab coat or coveralls (EN13982 or ANSI 103 compliant).[1]	Provides a barrier against skin contact with the compound. Disposable garments prevent cross-contamination.

Quantitative Safety Data

The following table summarizes the key quantitative safety information for **CP-690550A** (Tofacitinib).

Parameter	Value	Source
Occupational Exposure Limit (OEL)	15 µg/m ³ (8-hour Time-Weighted Average)	Pfizer Safety Data Sheet[2]
Skin Notation	Yes	Pfizer Safety Data Sheet[2]

Note on Skin Notation: The "Skin" notation indicates that **CP-690550A** can be absorbed through the skin, contributing to systemic exposure. Therefore, meticulous attention to hand and body protection is crucial.

Experimental Protocols: Step-by-Step Handling and Disposal

Operational Plan for Safe Handling

This protocol outlines the step-by-step procedure for safely handling **CP-690550A** in a laboratory setting.

- Preparation:
 - Ensure all necessary PPE is available and in good condition.
 - Verify that the designated handling area (e.g., a chemical fume hood or a powder containment hood) is clean and operational.
 - Prepare all necessary equipment and reagents before handling the compound.
- Handling:
 - Don the appropriate PPE as specified in the table above.
 - Handle solid **CP-690550A** in a ventilated enclosure to minimize dust generation.[3]
 - If weighing the compound, use a balance inside the containment hood.
 - When preparing solutions, add the solvent to the solid compound slowly to avoid splashing.
 - Avoid direct contact with the compound at all times.
- Post-Handling:
 - Decontaminate all surfaces and equipment that may have come into contact with the compound. A deactivation solution may be developed for this purpose.[4]

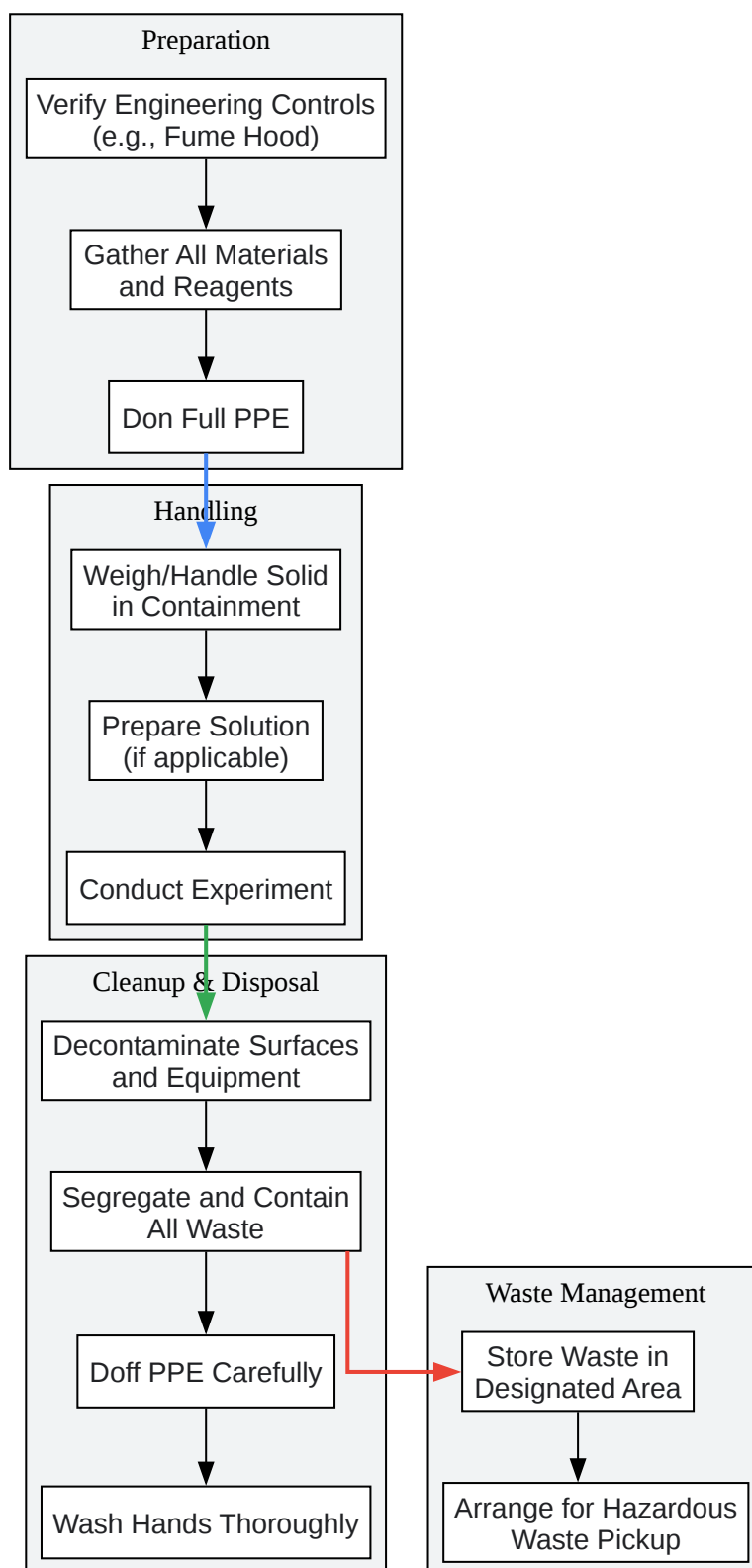
- Carefully remove PPE, avoiding self-contamination. Dispose of all disposable PPE as hazardous waste.
- Wash hands thoroughly with soap and water after removing gloves.[\[1\]](#)

Disposal Plan

The disposal of **CP-690550A** and all contaminated materials must be handled with care to prevent environmental release and ensure regulatory compliance.

- Waste Segregation:
 - All solid waste contaminated with **CP-690550A** (e.g., disposable PPE, weighing papers, pipette tips) must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.[\[1\]](#)[\[3\]](#)
 - Liquid waste containing **CP-690550A** should be collected in a separate, labeled, and sealed hazardous waste container.
- Container Management:
 - Waste containers must be kept closed except when adding waste.
 - Store waste containers in a designated, secure area away from general laboratory traffic.
- Final Disposal:
 - All waste containing **CP-690550A** must be disposed of through the institution's hazardous waste management program.
 - Do not dispose of **CP-690550A** down the drain or in the regular trash.[\[5\]](#)
 - Follow all applicable federal, state, and local regulations for hazardous waste disposal.[\[6\]](#)

Visual Workflow for Handling CP-690550A



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